

Storage conditions for Ethyl 2-bromoisobutyrate in the lab

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Compound of Interest

Compound Name: Ethyl 2-bromoisobutyrate

Cat. No.: B052115

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An In-depth Technical Guide to the Laboratory Storage of **Ethyl 2-bromoisobutyrate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 2-bromoisobutyrate (EBiB) is a versatile reagent and initiator, particularly prominent in organic synthesis and polymer chemistry, including Atom Transfer Radical Polymerization (ATRP). Its reactivity, which makes it highly valuable, also necessitates stringent storage and handling protocols to ensure its stability, purity, and the safety of laboratory personnel. This guide provides a comprehensive overview of the optimal storage conditions for EBiB, its stability profile, and methodologies for assessing its integrity.

Core Storage Recommendations

Proper storage is critical to prevent degradation and ensure reagent consistency. Safety Data Sheets (SDS) and supplier recommendations consistently advise storing **Ethyl 2-bromoisobutyrate** in a cool, dry, and well-ventilated area, away from sources of ignition and incompatible materials^{[1][2][3]}.

Storage Conditions Summary

The primary conditions for storing EBiB are summarized below. Adherence to these guidelines will maximize the shelf-life and purity of the compound.

Parameter	Recommendation	Rationale	Citations
Temperature	Store in a cool place, with a specific recommendation of 2-8°C for long-term storage.	Minimizes the rate of potential decomposition and hydrolysis. While some sources permit room temperature storage, refrigeration is preferred to maintain high purity.	[4] [5] [6]
Atmosphere	For high-purity applications or long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen).	Prevents degradation from reactions with atmospheric oxygen and moisture.	[7]
Container	Keep in the original, tightly closed container. Containers must be carefully resealed after use and kept upright.	Prevents leakage and contamination from air or moisture.	[1] [2] [4] [5]
Location	Store in a dedicated flammables storage cabinet in a well-ventilated area.	EBiB is a combustible liquid and should be segregated from other hazard classes. Proper ventilation prevents the accumulation of vapors.	[3] [8] [9]
Light	Store away from direct light.	While not explicitly stated for EBiB in all sources, alkyl halides can be light-sensitive. Storing in an opaque	[7]

or amber container
inside a cabinet is
best practice.

Physicochemical Data and Stability Profile

Understanding the physical properties and chemical stability of **Ethyl 2-bromoisobutyrate** is fundamental to its safe handling and storage.

Quantitative Data

The physical and chemical properties of EBiB are presented in the table below. Note that boiling points may vary based on the pressure at which they were measured.

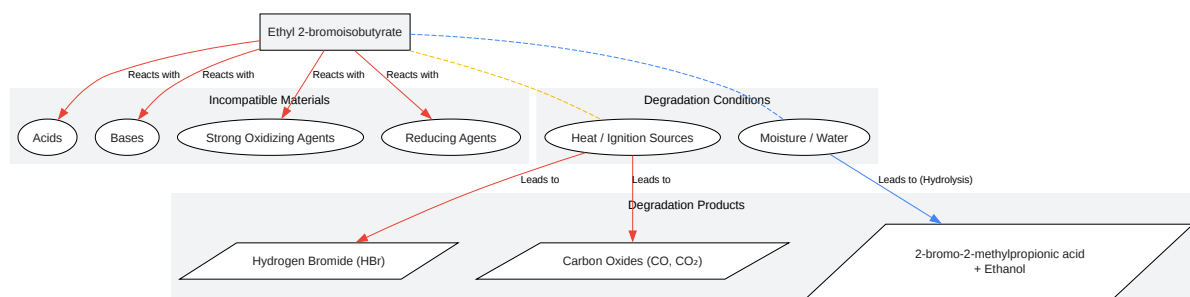
Property	Value	Citations
Molecular Formula	C ₆ H ₁₁ BrO ₂	[1]
Molecular Weight	195.05 g/mol	[1]
Appearance	Clear, colorless to light yellow liquid	[5][6]
Density	~1.32 g/mL at 25°C	[2][5]
Boiling Point	65-67°C @ 11-15 hPa	[2][5]
Flash Point	60°C (140°F) - closed cup	[5]
Storage Temperature	2-8°C	[6]
Solubility	Insoluble in water; Soluble in alcohol and ether.	[3][6]

Chemical Stability and Incompatibilities

Ethyl 2-bromoisobutyrate is stable under the recommended storage conditions[4][5]. However, it is reactive with several classes of chemicals and is susceptible to degradation under certain conditions.

- Incompatible Materials: Avoid contact with strong oxidizing agents, reducing agents, acids, and bases[1][3][5].
- Conditions to Avoid: Keep away from heat, sparks, open flames, and all sources of ignition[1][4][5].
- Hydrolysis: The compound can undergo hydrolysis in the presence of water, particularly under acidic or basic conditions, to yield 2-bromo-2-methylpropionic acid and ethanol.
- Hazardous Decomposition Products: When heated to decomposition, EBiB can release hazardous substances such as carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen bromide (HBr) gas[1][5].

The following diagram illustrates the key incompatibilities and degradation pathways for **Ethyl 2-bromoisobutyrate**.



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Figure 1. Chemical Incompatibilities and Degradation Pathways.

Experimental Protocol: Purity Assessment Over Time

To ensure the integrity of **Ethyl 2-bromoisobutyrate**, especially when used in sensitive applications like controlled polymerizations, its purity should be periodically assessed. The following is a general protocol for monitoring the stability of EBiB under defined storage conditions.

Objective

To quantify the purity of **Ethyl 2-bromoisobutyrate** and detect the presence of degradation products (e.g., 2-bromo-2-methylpropionic acid) over a set period using ^1H NMR spectroscopy.

Materials and Equipment

- **Ethyl 2-bromoisobutyrate** samples
- NMR tubes
- Deuterated chloroform (CDCl_3) with 0.03% v/v Tetramethylsilane (TMS)
- NMR Spectrometer (≥ 400 MHz)
- Class A volumetric flasks and pipettes
- Analytical balance

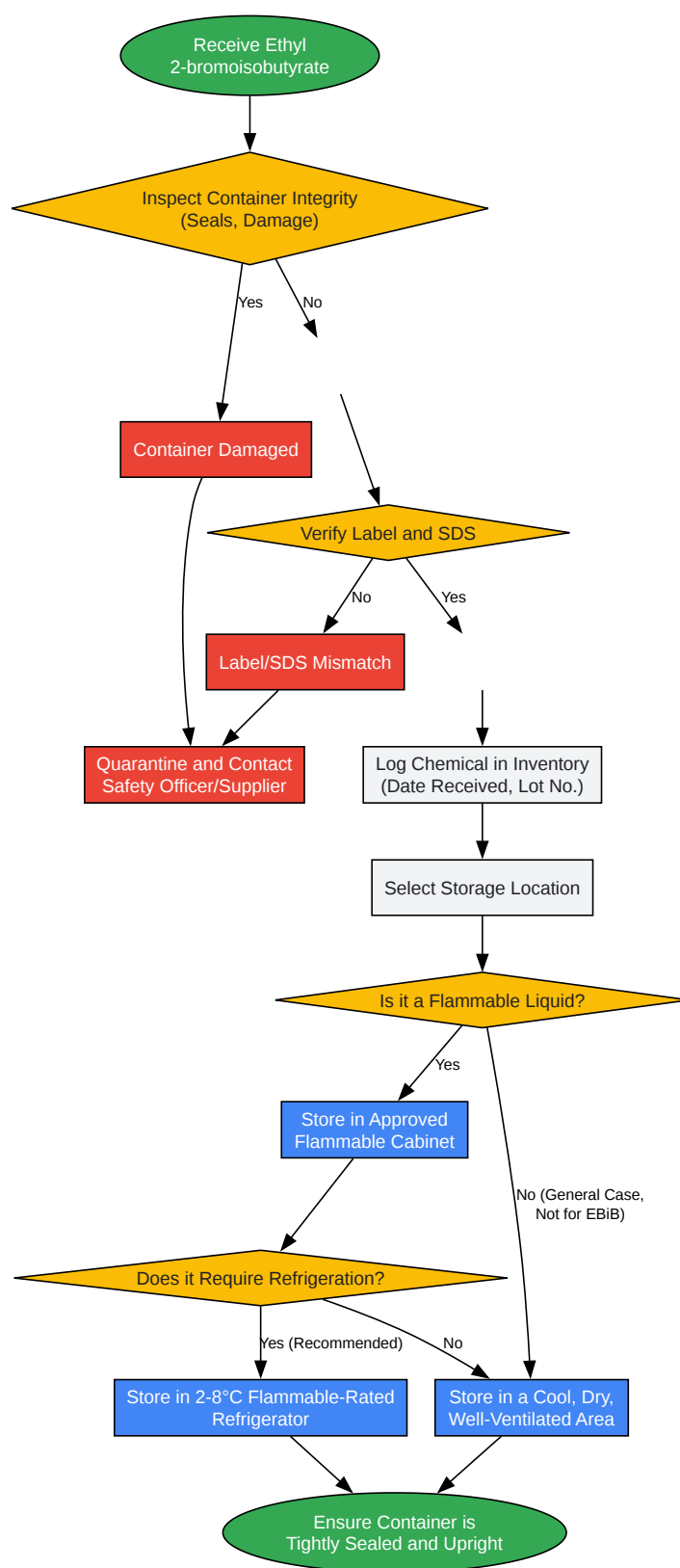
Methodology

- Sample Preparation (Time Point 0):
 - Upon receiving a new bottle of EBiB, prepare an initial NMR sample.
 - Accurately weigh approximately 10-20 mg of EBiB into a vial.
 - Dissolve the sample in ~ 0.7 mL of CDCl_3 with TMS.
 - Transfer the solution to an NMR tube.

- Data Acquisition:
 - Acquire a quantitative ^1H NMR spectrum. Ensure a sufficient relaxation delay (D1) of at least 5 times the longest T_1 value of the protons of interest to allow for full relaxation and accurate integration.
 - Identify the characteristic peaks for **Ethyl 2-bromoisobutyrate**:
 - Singlet for the two methyl groups (~1.9 ppm).
 - Quartet for the methylene group of the ethyl ester (~4.2 ppm).
 - Triplet for the methyl group of the ethyl ester (~1.3 ppm).
 - Identify potential peaks for the primary hydrolysis product, 2-bromo-2-methylpropionic acid (singlet for methyl groups at ~1.8 ppm and a broad singlet for the carboxylic acid proton).
- Storage and Subsequent Analysis:
 - Store the main bottle of EBiB under the desired conditions (e.g., at 2-8°C in the dark).
 - At regular intervals (e.g., 3, 6, and 12 months), repeat steps 4.1 and 4.2 using a new sample from the stored bottle.
- Data Analysis:
 - Process all spectra identically (phasing, baseline correction).
 - Calibrate the spectra to the TMS peak at 0 ppm.
 - Calculate the purity by comparing the integration of the EBiB peaks to the integration of any impurity peaks that appear over time.

Logical Workflow for Storage and Handling

To ensure safety and maintain chemical integrity, a systematic workflow should be followed from the moment the chemical is received.



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References

- 1. fishersci.com [fishersci.com]
- 2. echemi.com [echemi.com]
- 3. Page loading... [guidechem.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. Ethyl 2-bromoisobutyrate - Safety Data Sheet [chemicalbook.com]
- 6. Ethyl 2-bromoisobutyrate CAS#: 600-00-0 [m.chemicalbook.com]
- 7. benchchem.com [benchchem.com]
- 8. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 9. utsc.utoronto.ca [utsc.utoronto.ca]
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